

Application Notes and Protocols for the Synthesis of Docosane-Based Composite Materials

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Compound of Interest

Compound Name: **Docosane**

Cat. No.: **B166348**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the synthesis of various **docosane**-based composite materials. **Docosane**, a long-chain alkane (C₂₂H₄₆), is a phase change material (PCM) with a melting point of approximately 44°C and a high latent heat of fusion, making it ideal for thermal energy storage applications.^[1] Additionally, its biocompatibility and lipophilic nature make it a suitable component for advanced drug delivery systems.

This document is divided into two main application areas:

- Thermal Energy Storage: Focusing on composites designed to store and release thermal energy.
- Drug Delivery: Focusing on nano-scale composites for the encapsulation and controlled release of therapeutic agents.

Section 1: Docosane Composites for Thermal Energy Storage

Docosane's primary application in materials science is as a phase change material for thermal energy storage (TES). However, its low thermal conductivity and tendency to leak in its liquid

state necessitate its incorporation into composite materials.^[1] These composites aim to enhance thermal conductivity, provide shape stability, and ensure long-term performance.

Application Note 1.1: Synthesis of Docosane/Expanded Graphite (EG) Composite for Enhanced Thermal Conductivity

Expanded graphite is a highly porous, lightweight material with excellent thermal conductivity. By impregnating **docosane** into the porous structure of EG, a shape-stabilized composite PCM with significantly improved heat transfer capabilities can be fabricated.

Experimental Protocol: Melt Blending Method

This protocol describes the synthesis of a **docosane**/EG composite using a simple and scalable melt blending technique.

- Preparation of Expanded Graphite (EG):
 - Place expandable graphite in a muffle furnace preheated to 900°C.
 - Heat for approximately 40-60 seconds to achieve rapid expansion.
 - The resulting worm-like, porous EG should be cooled and stored in a desiccator.
- Melt Blending:
 - Weigh the desired amounts of **docosane** and the prepared EG. A common ratio is 90:10 wt% of **docosane** to EG.
 - Place the **docosane** in a beaker and heat it in an oven or on a hot plate to 80°C, which is well above its melting point, until it is completely molten.
 - Gradually add the pre-weighed EG to the molten **docosane** while stirring mechanically.
 - Continue stirring the mixture at 80°C for 1-3 hours to ensure uniform impregnation of the **docosane** into the pores of the EG.

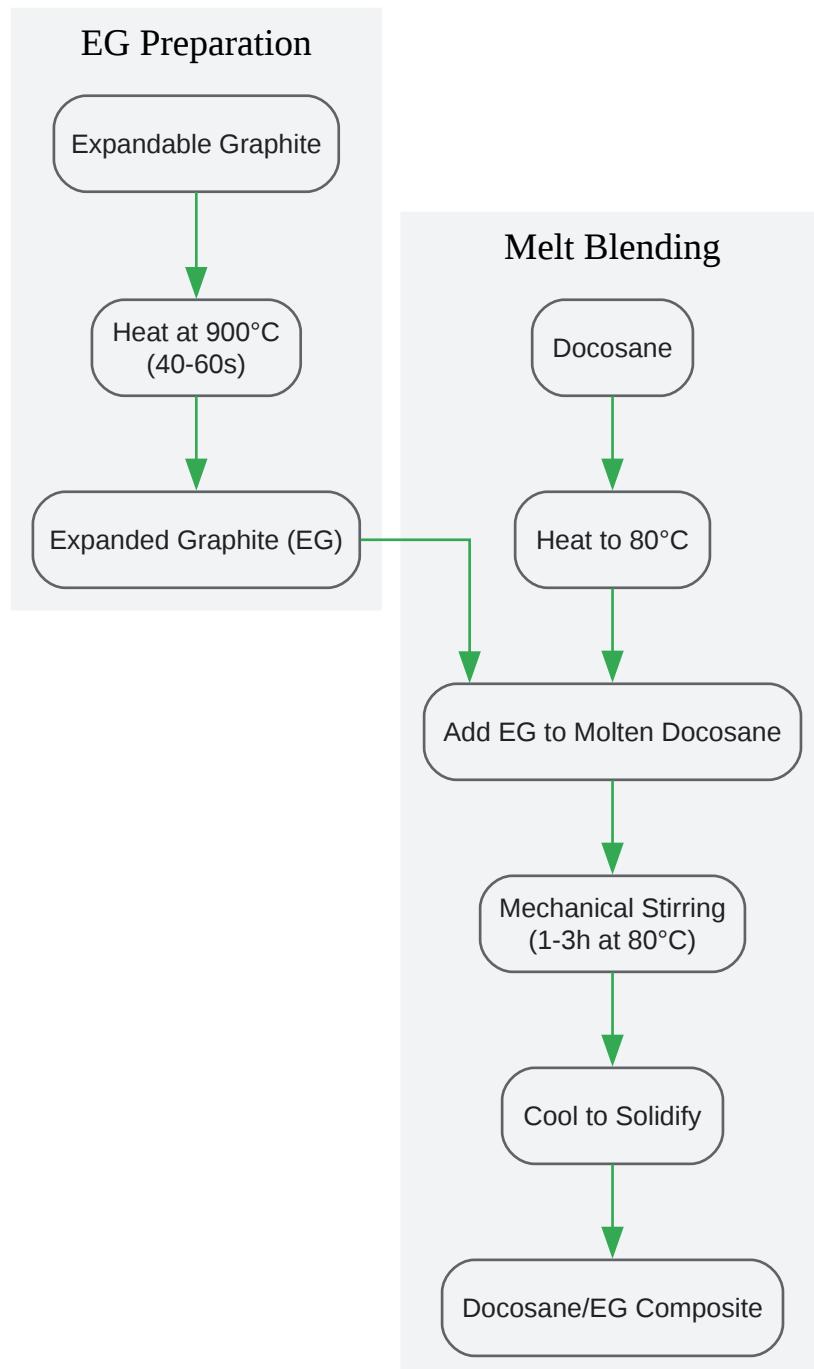
- Pour the molten composite into a mold and allow it to cool to room temperature to solidify.
- Characterization:
 - The thermal properties (melting temperature, latent heat) of the composite can be analyzed using Differential Scanning Calorimetry (DSC).
 - The thermal conductivity can be measured using a thermal conductivity analyzer.
 - The microstructure and morphology can be observed using Scanning Electron Microscopy (SEM).

Quantitative Data

Property	Pure Docosane	Docosane/EG (10 wt%)	Docosane-Dodecanol/EG (15 wt%)
Melting Point (°C)	~42-49.3	Slightly Decreased	20 - 50
Latent Heat (kJ/kg)	~244	~200-220	~203.8
Thermal Conductivity (W/m·K)	~0.135	~1.383	Increased Significantly

Note: Values are approximate and can vary based on specific experimental conditions and material sources.

Experimental Workflow



O/W Emulsion Preparation

Docosane + CTAB
+ WaterHeat (60°C) &
High-Speed Stirring

Sonicate (10 min)

Adjust pH to 8-9

Stable O/W Emulsion

Silica Precursor Hydrolysis

MTES + Ethanol

Add HCl (catalyst)

Hydrolyzed MTES

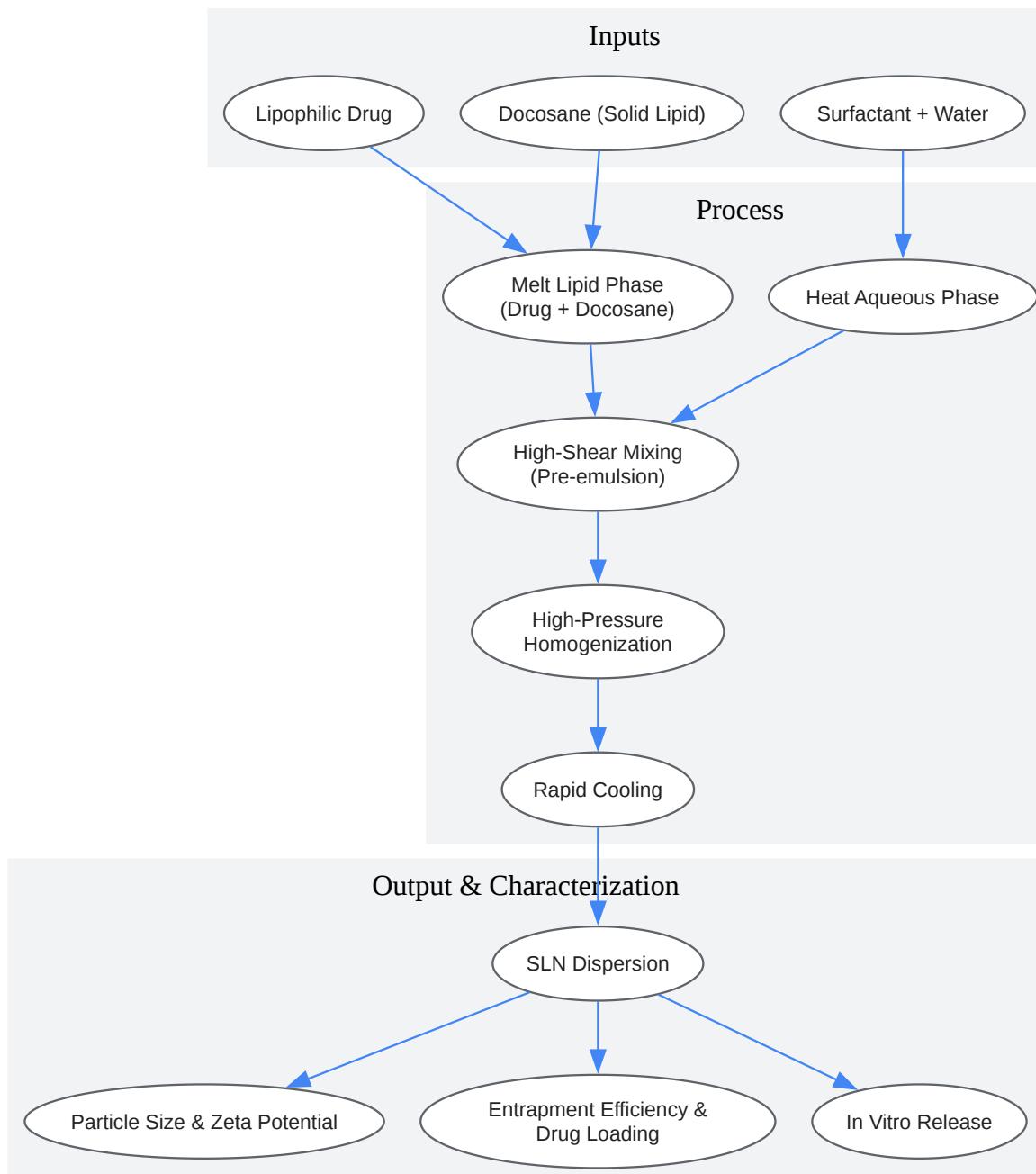
Shell Formation & Product Recovery

Combine Emulsion &
Hydrolyzed MTES

Stir at 60°C for 4h

Filter, Wash, and Dry

Docosane-Organosilica
Microcapsules

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References

- 1. Docosane-Organosilica Microcapsules for Structural Composites with Thermal Energy Storage/Release Capability - PMC [pmc.ncbi.nlm.nih.gov]
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